

Crystal Structure of Bis(acetylacetonato)oxidovanadium(IV): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadyl acetylacetonate

Cat. No.: B7853847

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An in-depth analysis of the crystallographic structure, synthesis, and biological significance of bis(acetylacetonato)oxidovanadium(IV) [VO(acac)₂], a compound of interest in drug development due to its insulin-mimetic properties.

Introduction

Bis(acetylacetonato)oxidovanadium(IV), commonly known as VO(acac)₂, is a coordination complex that has garnered significant attention in the scientific community, particularly for its potential therapeutic applications. As an insulin-mimetic agent, it has been shown to modulate key components of the insulin signaling pathway, making it a valuable subject of study for researchers in drug development and metabolic diseases. This technical guide provides a comprehensive overview of the crystal structure of VO(acac)₂, detailed experimental protocols for its synthesis and characterization, and an exploration of its interaction with biological signaling pathways.

Molecular and Crystal Structure

VO(acac)₂ is a blue-green crystalline solid with a square pyramidal geometry. The central vanadium atom is in the +4 oxidation state and is coordinated to two bidentate acetylacetonate (acac) ligands and one oxo group. The oxo group occupies the apical position, with the four oxygen atoms of the two acetylacetonate ligands forming the square base.

The crystal structure of $\text{VO}(\text{acac})_2$ has been determined by single-crystal X-ray diffraction to be triclinic, belonging to the P-1 space group. Detailed crystallographic data are summarized in the tables below.

Crystallographic Data

Parameter	Value
Crystal	

- To cite this document: BenchChem. [Crystal Structure of Bis(acetylacetonato)oxidovanadium(IV): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7853847#crystal-structure-of-bis-acetylacetonato-oxidovanadium-iv>]

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